

Cyclopentanecarbonyl Chloride: A Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: Cyclopentanecarbonyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and storage protocols for **cyclopentanecarbonyl chloride** (CAS No. 4524-93-0). Due to the reactive nature of this acyl chloride, strict adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research projects. This document synthesizes data from multiple safety data sheets (SDS) and technical resources to provide a thorough overview for professionals in research and drug development.

Chemical and Physical Properties

Cyclopentanecarbonyl chloride is a flammable and corrosive liquid.^{[1][2][3]} Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C6H9ClO[1][4][5][6]
Molecular Weight	132.59 g/mol [1][4][5][6]
Appearance	Colorless liquid[3][4]
Boiling Point	161 - 162 °C[3][4]
Flash Point	60 °C / 140 °F[1][3][4][5]
Density	1.091 g/cm3 at 25 °C[1][3][4]
Refractive Index	n20/D 1.4622[4]

Hazard Identification and Classification

Cyclopentanecarbonyl chloride is classified as a hazardous chemical.[1] It is a flammable liquid and vapor, and it is corrosive, causing severe skin burns and eye damage.[2][6]

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[2][3][6]
- H290: May be corrosive to metals.[2][3]
- H314: Causes severe skin burns and eye damage.[2][3][6]
- H318: Causes serious eye damage.[2][3]

Safe Handling Protocols

Proper handling procedures are essential to minimize the risk of exposure and accidents.

Engineering Controls:

- Always handle **cyclopentanecarbonyl chloride** in a well-ventilated area, preferably within a chemical fume hood.[1][7]

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][2]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear appropriate chemical safety goggles or a face shield.[1][4]
- Skin Protection: Chemical-resistant gloves, such as nitrile rubber, and protective clothing are mandatory to prevent skin contact.[1][7]
- Respiratory Protection: If a fume hood is unavailable or ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for acid gases.[1][7]

General Handling Practices:

- Avoid contact with skin, eyes, and clothing.[2][7]
- Do not breathe mist, vapors, or spray.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2]
- Ground and bond containers and receiving equipment to prevent static discharge.[1]
- Use only non-sparking tools.[1][8]
- Wash hands thoroughly after handling.[1][2]

Storage Requirements

Cyclopentanecarbonyl chloride is moisture-sensitive and requires specific storage conditions to maintain its stability and prevent hazardous reactions.[1][7]

- Store in a dry, cool, and well-ventilated place.[1][2]
- Keep containers tightly closed.[1][2]

- Store locked up.[\[1\]](#)[\[2\]](#)
- Store under an inert atmosphere.[\[1\]](#)
- Keep away from water and moist air, as it reacts violently.[\[1\]](#)[\[7\]](#)
- Incompatible materials to avoid include strong oxidizing agents and strong bases.[\[1\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **cyclopentanecarbonyl chloride**.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Immediate medical attention is required. [1] [2]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with water/shower for at least 15 minutes. Immediate medical attention is required. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Immediate medical attention is required. [1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately. [1] [2]

Fire Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, or chemical foam.[\[1\]](#)
Water mist may be used to cool closed containers.[\[1\]](#)

- Unsuitable Extinguishing Media: Do not use water directly on the substance as it reacts violently.[2][5]
- Specific Hazards: The substance is flammable, and containers may explode when heated. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[1]
- Hazardous Combustion Products: Combustion may produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[1][3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

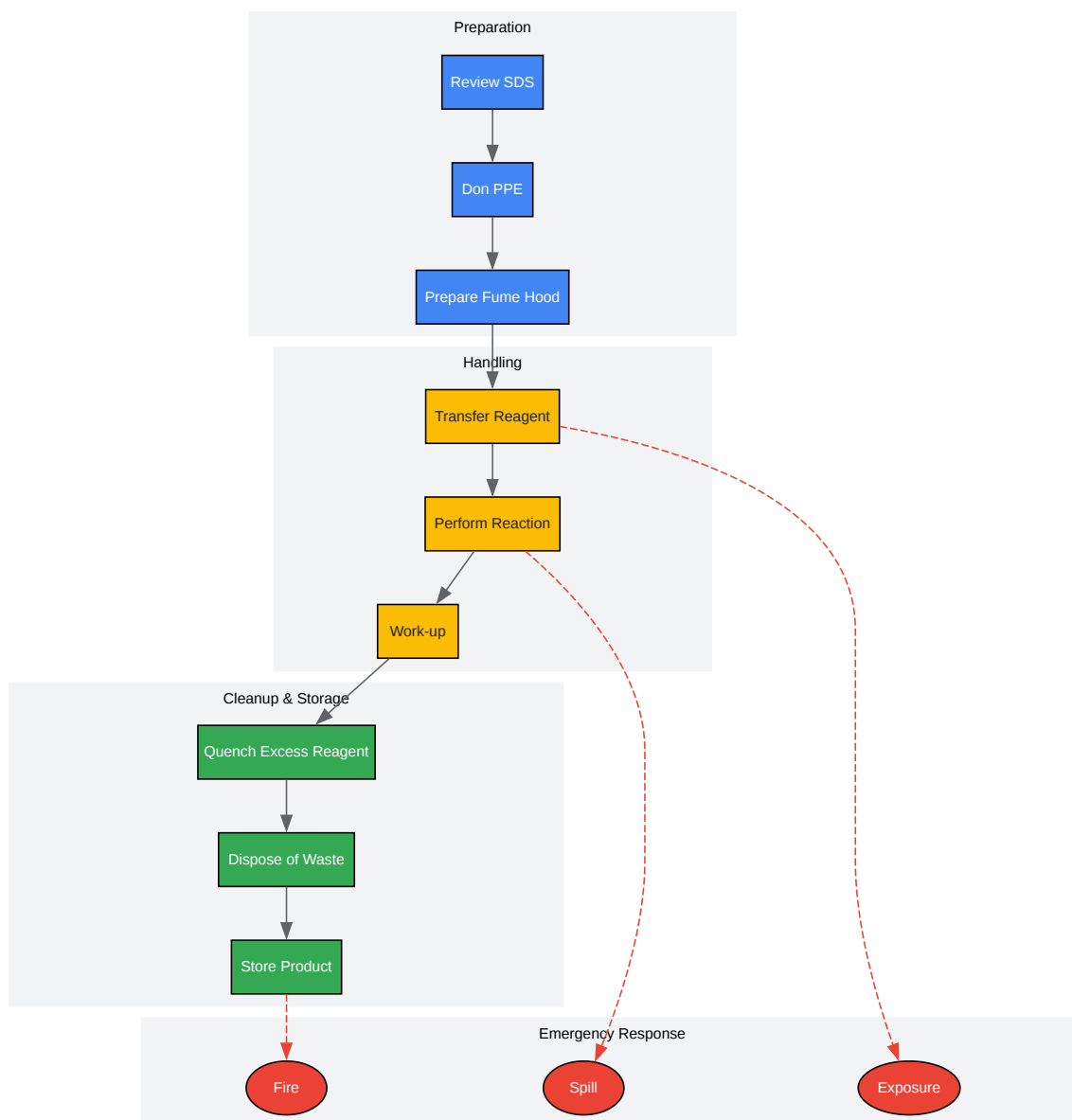
- Personal Precautions: Remove all sources of ignition.[1] Evacuate personnel to safe areas.[3] Wear appropriate personal protective equipment.[3]
- Environmental Precautions: Prevent the product from entering drains.[2]
- Containment and Cleanup: Absorb the spill with inert material such as sand, earth, or vermiculite.[9] Use non-sparking tools to collect the absorbed material and place it in a suitable, closed container for disposal.[1][9]

Toxicity and Decomposition

While comprehensive toxicological data for **cyclopentanecarbonyl chloride** is limited, it is known to be corrosive and causes burns upon all exposure routes.[1] No acute toxicity information is available for the product itself.[1][5] Hazardous decomposition products formed under fire conditions include carbon monoxide, carbon dioxide, and hydrogen chloride.[1][3]

Experimental Workflow and Safety Precautions

The following diagram illustrates a generalized workflow for handling **cyclopentanecarbonyl chloride**, emphasizing the critical safety checkpoints.



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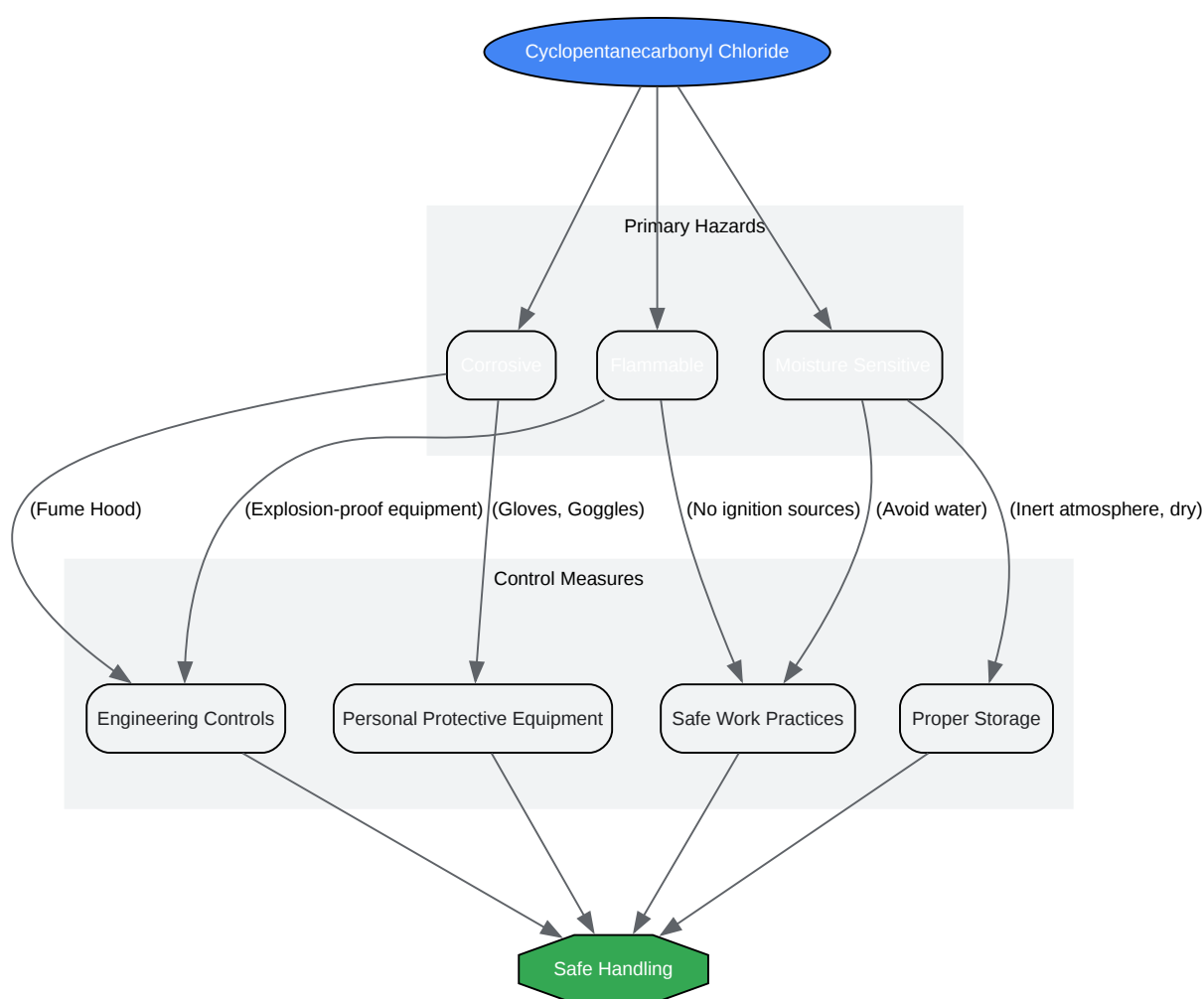
Caption: Generalized workflow for handling **cyclopentanecarbonyl chloride**.

This logical diagram outlines the critical stages of working with **cyclopentanecarbonyl chloride**, from initial preparation and donning of personal protective equipment to the handling

and eventual cleanup and storage. It also highlights potential emergency events that can occur at various stages of the workflow.

Logical Relationship of Safety Precautions

The following diagram illustrates the interconnectedness of the primary safety precautions for cyclopentanecarbonyl chloride.



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Caption: Interrelationship of hazards and control measures.

This diagram illustrates how the inherent hazards of **cyclopentanecarbonyl chloride** (flammability, corrosivity, and moisture sensitivity) dictate the necessary control measures, including engineering controls, personal protective equipment, safe work practices, and proper storage, all of which contribute to the overall goal of safe handling.

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